

A Comparative Analysis of Promethium-147 and Other Lanthanide Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Promethium-147

Cat. No.: B1221622

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the radioactive lanthanide, **Promethium-147**, with other key lanthanide elements: Lanthanum, Europium, and Lutetium. This analysis is supported by a review of their fundamental properties, experimental separation methodologies, and key applications.

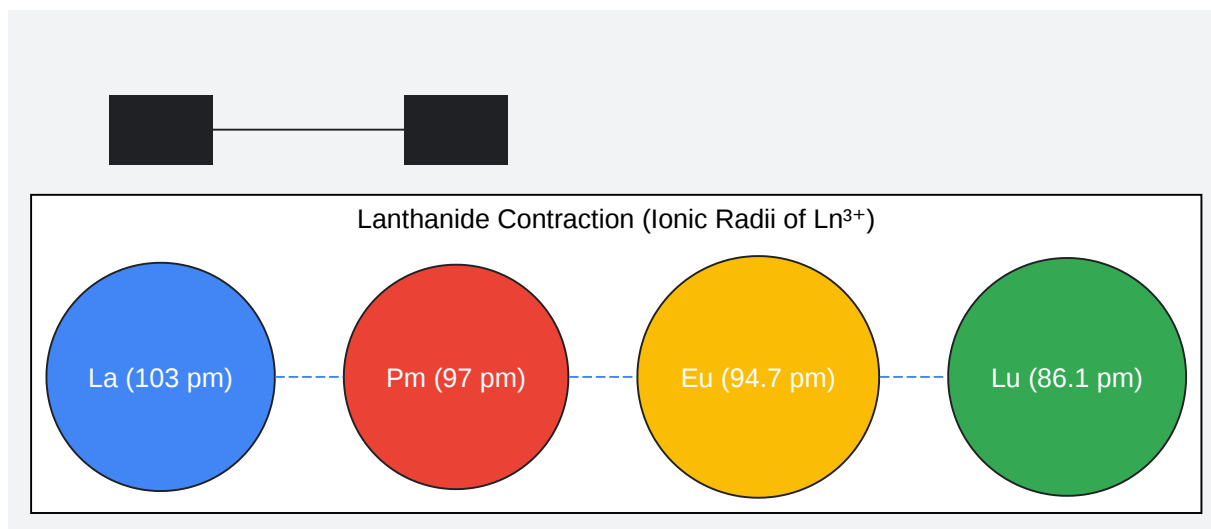
Comparative Data of Selected Lanthanides

The following table summarizes the key physical and chemical properties of **Promethium-147** alongside Lanthanum, Europium, and Lutetium, offering a clear comparison of their characteristics.

Property	Promethium-147 (Pm)	Lanthanum (La)	Europium (Eu)	Lutetium (Lu)
Atomic Number	61	57	63	71
Atomic Mass (amu)	~147 (for this isotope)	138.91	151.96	174.97
Melting Point (°C)	1042	920	822	1663
Boiling Point (°C)	3000	3464	1527	3402
Density (g/cm³)	7.26	6.15	5.24	9.84
Ionic Radius (pm, +3 charge)	97	103	94.7	86.1
Common Oxidation States	+3	+3	+3, +2	+3
Radioactivity	Radioactive (Beta emitter)	Stable	Stable	Stable
Half-life (¹⁴⁷ Pm)	2.62 years	Not applicable	Not applicable	Not applicable
Appearance	Silvery-white, metallic	Silvery-white, metallic	Silvery-white, metallic	Silvery-white, metallic

The Lanthanide Contraction

A fundamental trend observed across the lanthanide series is the "lanthanide contraction," the steady decrease in atomic and ionic radii with increasing atomic number.^{[1][2][3][4]} This phenomenon is a consequence of the poor shielding of the nuclear charge by the 4f electrons. As the nuclear charge increases across the series, the electrons are pulled closer to the nucleus, resulting in a smaller atomic and ionic size. This effect is crucial in understanding the similarities in the chemical properties of the later lanthanides and the elements that follow them in the periodic table.



[Click to download full resolution via product page](#)

Caption: Trend of ionic radii across selected lanthanides.

Experimental Protocols: Lanthanide Separation

The separation of individual lanthanides from a mixture is a challenging task due to their similar chemical properties. Ion-exchange chromatography is a widely used and effective technique for this purpose.^{[5][6][7][8][9]}

Detailed Methodology for Ion-Exchange Chromatography

This protocol outlines the general steps for separating a mixture of lanthanide ions.

Objective: To separate individual lanthanide ions from an aqueous mixture.

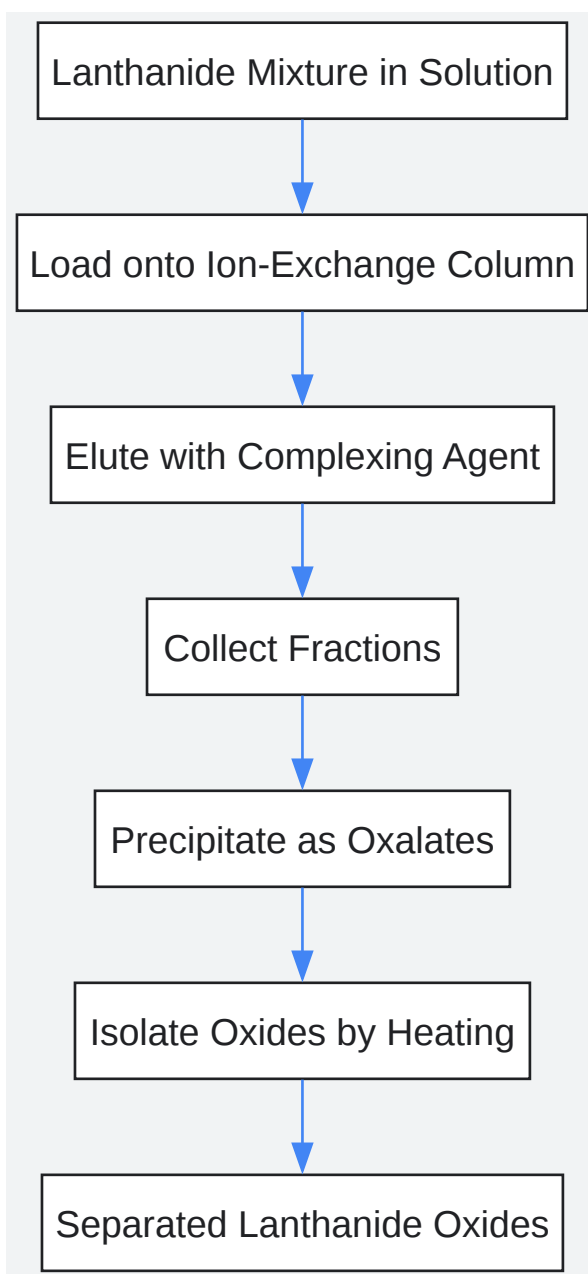
Materials:

- A glass column.

- Cation-exchange resin (e.g., Dowex-50).
- A solution containing a mixture of lanthanide ions (Ln^{3+}).
- Eluent: A buffered solution of a complexing agent, such as citric acid or ammonium citrate.
- Ammonium oxalate solution.
- Hydrochloric acid.

Procedure:

- Column Preparation: The glass column is packed with a suitable cation-exchange resin.
- Loading: The aqueous solution containing the mixture of lanthanide ions is passed through the column. The Ln^{3+} ions displace the H^+ ions on the resin and bind to it.[\[5\]](#)[\[7\]](#)
- Elution: A buffered solution of a complexing agent (eluent) is passed through the column. The complexing agent forms complexes with the lanthanide ions, which then detach from the resin and move down the column.
- Fraction Collection: The rate at which the lanthanide complexes move down the column is dependent on the size of the hydrated lanthanide ion. Smaller, more heavily hydrated ions (like Lutetium) form stronger complexes with the eluting agent and are washed out of the column first.[\[5\]](#)[\[9\]](#) The solution exiting the column is collected in separate fractions.
- Precipitation and Isolation: Ammonium oxalate is added to each fraction to precipitate the lanthanide oxalate.
- Oxide Formation: The precipitated oxalate is then heated to form the corresponding lanthanide oxide, which is the final isolated product.

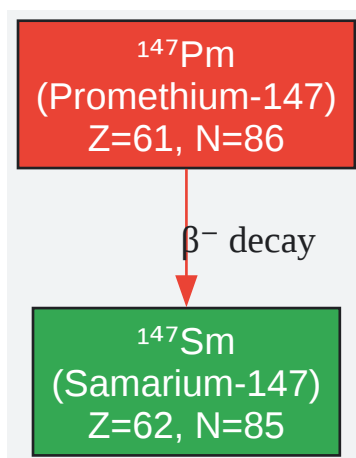


[Click to download full resolution via product page](#)

Caption: Generalized workflow for lanthanide separation.

Promethium-147: Radioactive Decay

Promethium-147 is a beta emitter, meaning it decays by emitting a beta particle (an electron). [10][11][12] This process transforms a neutron in the nucleus into a proton, thereby increasing the atomic number by one and resulting in the formation of a stable isotope of Samarium (Sm-147). [10][13]



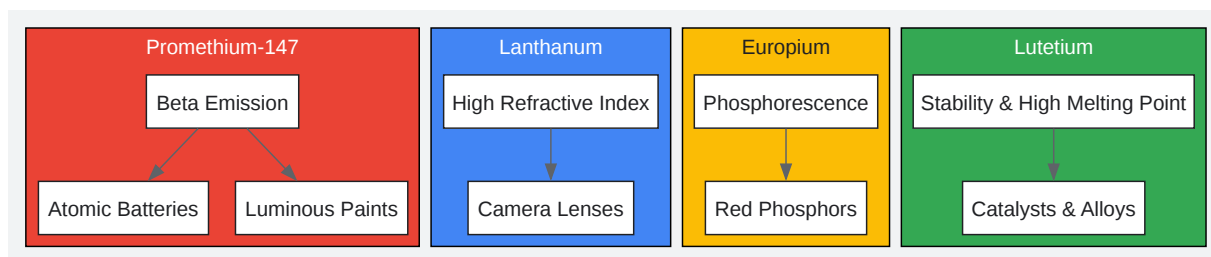
[Click to download full resolution via product page](#)

Caption: Beta decay pathway of **Promethium-147**.

Applications of Promethium-147 and Other Lanthanides

The unique properties of lanthanides, including their electronic configurations and, in the case of Promethium, radioactivity, lead to a variety of specialized applications.

- **Promethium-147:** Its beta emission is utilized in atomic batteries for pacemakers and guided missiles, as well as in luminous paints and thickness gauges.[11][12]
- **Lanthanum:** It is a key component in high-refractive-index glass for camera lenses and is also used in alloys and as a catalyst.
- **Europium:** Its compounds are widely used as red phosphors in television screens and fluorescent lamps. It also has applications in control rods for nuclear reactors.
- **Lutetium:** Due to its stability and high melting point, it is used in catalysts for petroleum refining and in specialized alloys.



[Click to download full resolution via product page](#)

Caption: Applications based on lanthanide properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lanthanide contraction - Wikipedia [en.wikipedia.org]
- 2. byjus.com [byjus.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Lanthanide Contraction - GeeksforGeeks [geeksforgeeks.org]
- 5. chemistnotes.com [chemistnotes.com]
- 6. Ion exchange method for separation of lanthanides - FAQ - Taiyuan Lanlang Technology Industrial Corp. [lanlangcorp.com]
- 7. quora.com [quora.com]
- 8. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 9. Separation of lanthanides | PPTX [slideshare.net]
- 10. mirdsoft.org [mirdsoft.org]
- 11. radiacode.com [radiacode.com]

- 12. radiacode.com [radiacode.com]
- 13. trace.tennessee.edu [trace.tennessee.edu]
- To cite this document: BenchChem. [A Comparative Analysis of Promethium-147 and Other Lanthanide Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221622#comparative-analysis-of-promethium-147-and-other-lanthanide-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com